

Preparation of ERGi-USU-6 Mesylate Stock Solution: An Application Note and Protocol

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Compound of Interest

Compound Name: *ERGi-USU-6 mesylate*

Cat. No.: *B14079476*

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Abstract

This document provides a detailed protocol for the preparation of a stock solution of **ERGi-USU-6 mesylate**, a potent and selective inhibitor of the ERG oncoprotein.[1][2] Accurate preparation of this stock solution is critical for ensuring reproducibility and reliability in downstream experiments, including in vitro cell-based assays and in vivo animal studies. This guide outlines the necessary materials, step-by-step procedures, and essential storage conditions to maintain the integrity and activity of the compound.

Introduction

ERGi-USU-6 mesylate is a small molecule inhibitor that has demonstrated significant potential in selectively targeting cancer cells harboring ERG gene fusions, which are prevalent in a majority of prostate cancers.[1] The compound acts by inhibiting the atypical kinase R1OK2, leading to a downstream reduction in ERG protein levels and subsequent inhibition of cancer cell growth.[3] To facilitate research and development involving this compound, a standardized and reproducible method for preparing a stable, high-concentration stock solution is paramount. This protocol provides a clear and concise methodology for dissolving and storing **ERGi-USU-6 mesylate** for experimental use.

Quantitative Data Summary

For ease of reference, the key quantitative data for **ERGi-USU-6 mesylate** is summarized in the table below.

Property	Value
Chemical Formula	C ₁₄ H ₁₈ N ₄ O ₄ S
Molecular Weight	338.38 g/mol
CAS Number	2756327-67-8
Appearance	Solid powder
Solubility	Soluble in DMSO
Recommended Solvent	Dimethyl sulfoxide (DMSO), anhydrous
Storage of Solid	Dry, dark, and at 0-4°C for short term (days to weeks) or -20°C for long term (months to years).
Stock Solution Storage	Aliquot and store at -20°C for up to 1 month or -80°C for up to 6 months. Avoid repeated freeze-thaw cycles.
In Vitro IC ₅₀ (VCaP cells)	Cell Growth: 0.089 µM; ERG Protein Inhibition: 0.17 µM; RIOK2 Protein Inhibition: 0.13 µM[4][5]
In Vivo MTD (mice)	100 mg/kg (vehicle: 90% PEG + 10% DMSO)[6][7]

Experimental Protocol: Preparation of a 10 mM ERGi-USU-6 Mesylate Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **ERGi-USU-6 mesylate** in dimethyl sulfoxide (DMSO).

Materials

- **ERGi-USU-6 mesylate** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)

- Sterile microcentrifuge tubes or vials
- Calibrated precision balance
- Vortex mixer
- Pipettes and sterile filter tips

Procedure

- **Equilibration:** Before opening, allow the vial of **ERGi-USU-6 mesylate** powder to equilibrate to room temperature for at least 15-20 minutes. This prevents condensation of moisture onto the compound.
- **Weighing:** Carefully weigh the desired amount of **ERGi-USU-6 mesylate** powder in a sterile microcentrifuge tube using a calibrated precision balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.38 mg of the compound.
 - **Calculation:**
 - $\text{Volume (L)} \times \text{Concentration (mol/L)} = \text{Moles}$
 - $0.001 \text{ L} \times 0.010 \text{ mol/L} = 0.00001 \text{ moles}$
 - $\text{Moles} \times \text{Molecular Weight (g/mol)} = \text{Mass (g)}$
 - $0.00001 \text{ moles} \times 338.38 \text{ g/mol} = 0.00338 \text{ g} = 3.38 \text{ mg}$
- **Solvent Addition:** Add the calculated volume of anhydrous DMSO to the tube containing the **ERGi-USU-6 mesylate** powder. To prepare a 10 mM solution with 3.38 mg of the compound, add 1 mL of DMSO.
- **Dissolution:** Tightly cap the tube and vortex thoroughly until the powder is completely dissolved. Gentle warming in a water bath (not exceeding 37°C) can be used to aid dissolution if necessary. Visually inspect the solution to ensure there are no visible particles.
- **Aliquoting:** To avoid repeated freeze-thaw cycles which can degrade the compound, it is highly recommended to aliquot the stock solution into smaller, single-use volumes in sterile

microcentrifuge tubes. The volume of the aliquots should be based on the requirements of your future experiments.

- Storage: Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[4] Ensure the tubes are tightly sealed to prevent solvent evaporation and contamination.

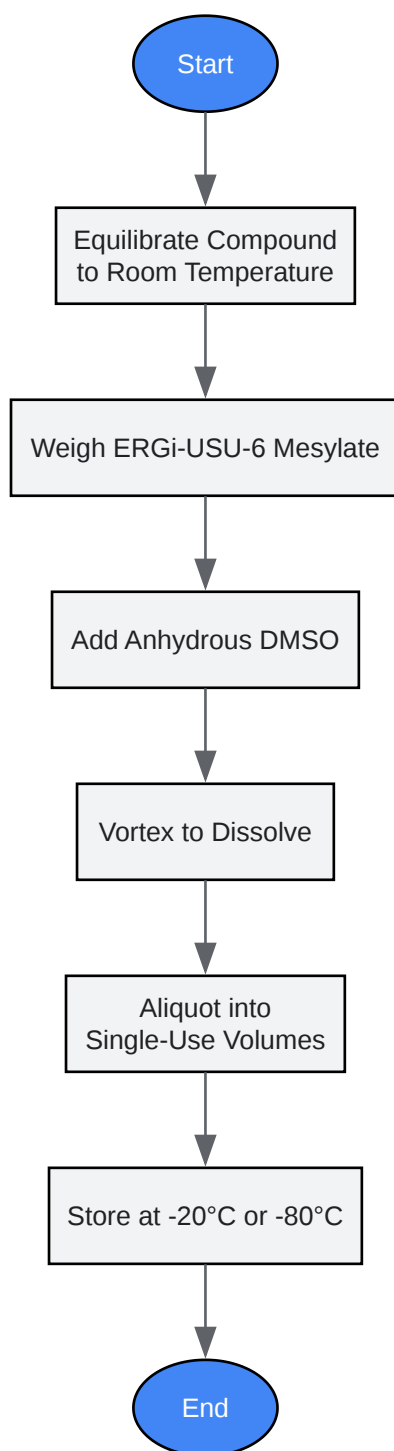
Signaling Pathway and Experimental Workflow Diagrams

The following diagrams illustrate the targeted signaling pathway of ERGi-USU-6 and the experimental workflow for preparing the stock solution.



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Caption: Targeted signaling pathway of **ERGi-USU-6 mesylate**.



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Caption: Experimental workflow for stock solution preparation.

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- To cite this document: BenchChem. [Preparation of ERGi-USU-6 Mesylate Stock Solution: An Application Note and Protocol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14079476#how-to-prepare-ergi-usu-6-mesylate-stock-solution]

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